

2-Chloro-1-(4-hydroxy-3,5-dimethylphenyl)ethanone biological activity

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Compound of Interest

Compound Name: 2-Chloro-1-(4-hydroxy-3,5-dimethylphenyl)ethanone

CAS No.: 40943-25-7

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An In-Depth Technical Guide to the Potential Biological Activity of **2-Chloro-1-(4-hydroxy-3,5-dimethylphenyl)ethanone**

Abstract

This technical guide provides a comprehensive analysis of **2-Chloro-1-(4-hydroxy-3,5-dimethylphenyl)ethanone**, a member of the α -haloketone class. While direct biological data on this specific molecule is nascent, this document synthesizes information from structurally related analogs to forecast its potential therapeutic relevance. We delve into established synthetic methodologies, propose key biological activities based on its core chemical features, and provide detailed, field-proven experimental protocols for its evaluation as a precursor for anti-inflammatory and antioxidant agents. This guide is intended for researchers, chemists, and drug development professionals seeking to explore the utility of this compound as a valuable synthetic intermediate and a scaffold for novel therapeutic agents.

Introduction: The α -Haloketone Scaffold in Drug Discovery

α -Haloketones, particularly chlorinated acetophenones, are highly versatile building blocks in organic synthesis and medicinal chemistry. Their high reactivity and capacity for selective transformations make them invaluable intermediates for constructing more complex molecular architectures.^[1] Compounds like 2-chloro-1-(4-hydroxyphenyl)ethanone serve as critical reagents in the synthesis of pharmacologically active molecules, including hydroxypyrimidine derivatives that exhibit histone deacetylase (HDAC) inhibitory activity.^{[1][2]}

The subject of this guide, **2-Chloro-1-(4-hydroxy-3,5-dimethylphenyl)ethanone** (CAS 40943-25-7), belongs to this important class.^[3] Its structure, featuring a reactive chloromethyl ketone group and a substituted phenolic ring, suggests significant potential as a precursor for compounds with diverse biological activities. The phenolic hydroxyl group is a well-known pharmacophore associated with antioxidant properties, while the α -haloketone moiety is a reactive handle for derivatization. This document will explore the predicted biological profile of this compound by examining the activities of its close analogs and derivatives, and provide a practical framework for its experimental validation.

Synthesis and Characterization

The synthesis of **2-Chloro-1-(4-hydroxy-3,5-dimethylphenyl)ethanone** and related structures typically follows established organic chemistry reactions. Understanding these pathways is crucial for obtaining the high-purity material required for biological screening.

Established Synthetic Routes

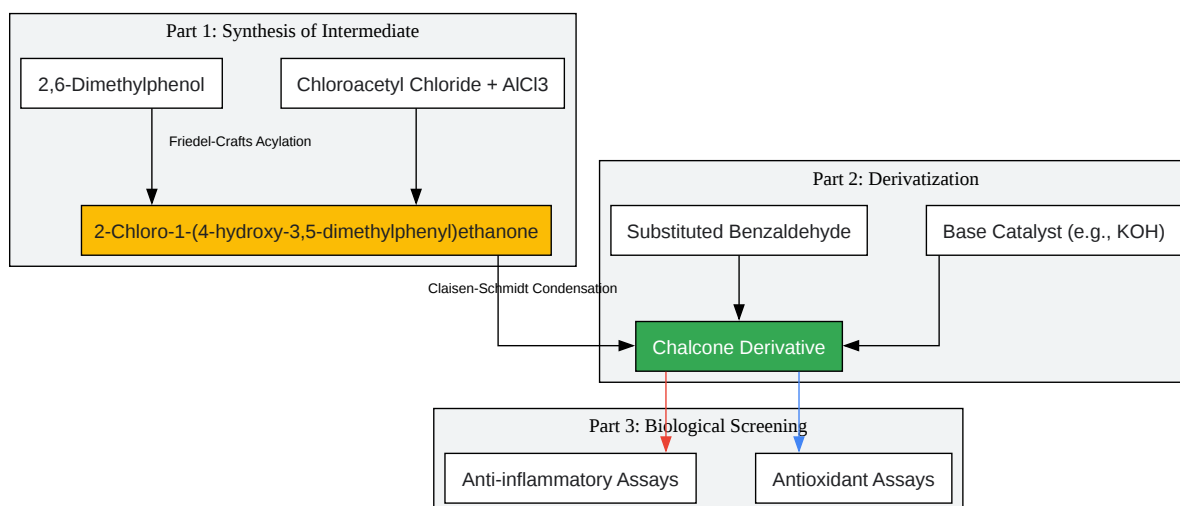
The primary methods for synthesizing hydroxy-chloroacetophenones involve Friedel-Crafts-type reactions or direct chlorination of a hydroxyacetophenone precursor.

- **Friedel-Crafts Acylation:** This is a cornerstone method where an aromatic compound (like 2,6-dimethylphenol) reacts with an acylating agent (such as chloroacetyl chloride) in the presence of a strong Lewis acid catalyst, most commonly anhydrous aluminum chloride (AlCl_3).^[2] The catalyst activates the acylating agent, facilitating electrophilic attack on the aromatic ring.

- Fries Rearrangement: This reaction involves the Lewis acid-catalyzed rearrangement of a phenolic ester to a hydroxy aryl ketone.[2] For instance, a related compound, 2-Chloro-1-(4-chloro-2-hydroxyphenyl)ethanone, is synthesized via the Fries rearrangement of 2-chlorophenyl chloroacetate.[2]
- Direct Chlorination: A precursor such as 1-(4-hydroxy-3,5-dimethylphenyl)ethanone can be directly chlorinated on the acetyl group using a suitable chlorinating agent like sulfuryl chloride in an appropriate solvent system.[1]

Synthesis Workflow Diagram

The following diagram illustrates a general synthetic pathway from a substituted phenol to a biologically active chalcone derivative, with our target compound as a key intermediate.



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Caption: General workflow for synthesis and screening.

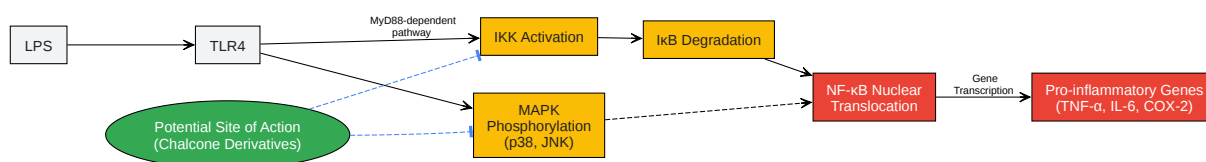
Predicted Biological Activities and Mechanistic Insights

Based on its structural motifs, we can predict several key biological activities for derivatives of **2-Chloro-1-(4-hydroxy-3,5-dimethylphenyl)ethanone**.

Anti-Inflammatory Potential

Inflammation is a complex biological response implicated in numerous diseases.^[4] The suppression of pro-inflammatory mediators is a primary goal of anti-inflammatory drug discovery. Hydroxyacetophenone scaffolds are precursors to chalcones and other heterocyclic compounds that have demonstrated significant anti-inflammatory effects.^{[5][6]}

Mechanistic Hypothesis: Derivatives of the title compound are likely to exert anti-inflammatory effects by modulating key signaling pathways. Structurally related compounds have been shown to inhibit the production of pro-inflammatory cytokines like TNF- α , IL-1 β , and IL-6.^{[4][7]} This inhibition often occurs through the suppression of the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways, which are critical regulators of the inflammatory response.^{[4][7]}



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Caption: Potential inhibition of inflammatory pathways.

Antioxidant Activity

The presence of a hindered phenolic hydroxyl group is a strong indicator of potential antioxidant activity. Phenolic compounds can act as free radical scavengers, donating a hydrogen atom to neutralize reactive oxygen species (ROS), thereby preventing oxidative damage to cells. Chalcones derived from hydroxyacetophenones have shown potent antioxidant activity in various assays.[6][8] The dimethyl substituents ortho to the hydroxyl group may enhance this activity by sterically hindering the formation of phenoxy radicals and increasing the stability of the parent molecule.

Proposed Experimental Protocols

To empirically validate the predicted biological activities, a structured, multi-step screening process is required. The following protocols are standard in the field and provide a robust framework for evaluation.

Protocol 1: Synthesis of a Chalcone Derivative

This protocol details a Claisen-Schmidt condensation to synthesize a chalcone from the title compound.

- **Reagent Preparation:** Dissolve 1.0 equivalent of **2-Chloro-1-(4-hydroxy-3,5-dimethylphenyl)ethanone** and 1.1 equivalents of a selected substituted benzaldehyde (e.g., 4-methoxybenzaldehyde) in ethanol.
- **Reaction Initiation:** Cool the solution in an ice bath and add a 20-40% aqueous solution of potassium hydroxide (KOH) dropwise with constant stirring.
- **Reaction Monitoring:** Allow the mixture to stir at room temperature for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, pour the mixture into a beaker of crushed ice and acidify with dilute HCl.
- **Purification:** Collect the resulting precipitate by vacuum filtration, wash thoroughly with cold water, and dry. Recrystallize the crude product from a suitable solvent (e.g., ethanol) to yield the pure chalcone.

- Characterization: Confirm the structure of the synthesized chalcone using FT-IR, ^1H -NMR, ^{13}C -NMR, and Mass Spectrometry.[9]

Protocol 2: In Vitro Anti-inflammatory Assay (LPS-Induced Nitric Oxide Production)

This assay evaluates the ability of a test compound to inhibit inflammatory responses in macrophages.[4]

- Cell Culture: Culture RAW 264.7 murine macrophage cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- Cell Plating: Seed the cells in a 96-well plate at a density of 5×10^4 cells/well and allow them to adhere overnight.
- Compound Treatment: Pre-treat the cells with various concentrations of the synthesized chalcone derivative (e.g., 1, 5, 10, 25 μM) for 1 hour. Include a vehicle control (DMSO) and a positive control (e.g., Dexamethasone).
- Inflammatory Stimulation: Induce inflammation by adding Lipopolysaccharide (LPS) to a final concentration of 1 $\mu\text{g/mL}$ to all wells except the basal (unstimulated) control. Incubate for 24 hours.
- Nitric Oxide (NO) Measurement: Measure the accumulation of nitrite (a stable product of NO) in the cell culture supernatant using the Griess Reagent system.
- Data Analysis: Calculate the percentage inhibition of NO production compared to the LPS-only treated cells. Determine the IC₅₀ value. Also, perform a cell viability assay (e.g., MTT) to rule out cytotoxicity.

Protocol 3: In Vivo Anti-inflammatory Assay (Carrageenan-Induced Paw Edema)

This is a classical model for evaluating acute inflammation in vivo.[5][10]

- Animal Acclimatization: Use male Wistar rats (180-220 g) and allow them to acclimatize for at least one week with free access to food and water.

- **Grouping and Dosing:** Divide animals into groups (n=6): Vehicle control, positive control (e.g., Diclofenac, 25 mg/kg), and test compound groups (e.g., 10, 20, 40 mg/kg). Administer the compounds intraperitoneally or orally.[10]
- **Induction of Edema:** One hour after compound administration, inject 0.1 mL of 1% carrageenan solution into the sub-plantar region of the right hind paw of each rat.
- **Measurement of Edema:** Measure the paw volume using a plethysmometer immediately before the carrageenan injection (0 h) and at regular intervals thereafter (e.g., 1, 2, 3, 4, and 5 hours).
- **Data Analysis:** Calculate the percentage of edema inhibition for each group at each time point relative to the vehicle control group.

Data Presentation: Hypothetical Results

The data generated from these assays can be summarized for clear comparison.

Table 1: In Vitro Anti-inflammatory and Cytotoxicity Data

Compound	NO Inhibition IC ₅₀ (μM)	Cell Viability (at 50 μM)
Chalcone Derivative 1	15.2 ± 1.8	> 95%
Chalcone Derivative 2	28.7 ± 3.1	> 95%
Dexamethasone (Control)	8.5 ± 0.9	> 95%

Table 2: In Vivo Anti-inflammatory Activity (Paw Edema)

Treatment Group	Dose (mg/kg)	% Edema Inhibition at 3h
Vehicle Control	-	0%
Chalcone Derivative 1	20	58.4% ± 4.5%
Chalcone Derivative 1	40	67.2% ± 5.1%
Diclofenac (Control)	25	62.1% ± 4.8%

Conclusion and Future Directions

2-Chloro-1-(4-hydroxy-3,5-dimethylphenyl)ethanone is a promising, yet underexplored, chemical entity. While direct evidence of its biological activity is scarce, its structural features strongly suggest its utility as a scaffold for developing potent anti-inflammatory and antioxidant agents. The synthetic accessibility of this α -haloketone allows for straightforward derivatization into libraries of compounds, such as chalcones, for biological screening.

The experimental workflows detailed in this guide provide a clear and robust path for researchers to follow. Future work should focus on synthesizing a diverse library of derivatives and screening them through the proposed in vitro and in vivo models. Promising lead compounds can then be advanced to more complex mechanistic studies, including analysis of their effects on specific enzymatic targets (e.g., COX-1/COX-2) and transcription factor activity, ultimately paving the way for potential preclinical development.

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